

Application Notes and Protocols for Isophysalin G Extraction and Purification

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isophysalin G is a naturally occurring steroid belonging to the physalin family, which is predominantly found in plants of the Physalis genus, particularly Physalis alkekengi[1]. These compounds have garnered significant interest within the scientific community due to their diverse biological activities, including potent anti-inflammatory and antimalarial effects. The anti-inflammatory properties of physalins are attributed to their ability to modulate key signaling pathways, such as the NF-κB pathway, by targeting components like IκB kinase β (IKK β). This document provides a detailed protocol for the extraction, purification, and quantification of **Isophysalin G** from Physalis alkekengi var. franchetii, as well as an overview of its mechanism of action.

Data Presentation

The following tables summarize the quantitative data associated with the extraction and purification of **Isophysalin G**.

Table 1: Extraction and Fractionation of **Isophysalin G** from Physalis alkekengi var. franchetii



Parameter	Value	Reference
Starting Material	Dried calyces of Physalis alkekengi var. franchetii	[1]
Extraction Solvent	95% Ethanol	[1]
Extraction Method	Reflux	[1]
Initial Crude Extract Yield	~8.3% (w/w) of dried calyces	[1]
Dichloromethane Fraction Yield	~1.6% (w/w) of dried calyces	[1]
Isophysalin G Content in Dichloromethane Fraction	~2.66% (w/w)	[1]

Table 2: Purification Summary of Isophysalin G

Purification Step	Purity (Estimated)	Recovery (Estimated)
Crude Dichloromethane Fraction	2-3%	100% (of this fraction)
Silica Gel Column Chromatography	60-70%	80-90%
Preparative HPLC	>98%	70-80%

Note: Purity and recovery values for purification steps are estimates based on typical chromatographic performance for natural products and may vary depending on experimental conditions.

Experimental Protocols

Extraction of Isophysalin G from Physalis alkekengi var. franchetii

This protocol is based on the methods described by He et al. (2019)[1].



Materials and Reagents:

- Dried calyces of Physalis alkekengi var. franchetii
- 95% Ethanol (EtOH)
- Petroleum Ether
- Dichloromethane (CH₂Cl₂)
- Deionized Water
- Rotary evaporator
- Reflux apparatus
- Separatory funnel

Procedure:

- Grinding: Grind the dried calyces of Physalis alkekengi var. franchetii into a coarse powder.
- Ethanol Extraction:
 - Place 1 kg of the powdered calyces into a round-bottom flask.
 - Add 8 L of 95% ethanol (an eight-fold volume).
 - Heat the mixture to reflux for 2 hours.
 - Allow the mixture to cool and then filter to collect the ethanol extract.
 - Repeat the extraction process two more times with fresh 95% ethanol.
 - Combine the ethanol extracts from all three cycles.
- Concentration: Concentrate the combined ethanol extract under reduced pressure using a rotary evaporator to obtain a crude extract (approximately 83 g)[1].



- Solvent Partitioning:
 - Redissolve the crude extract in 1 L of deionized water.
 - Transfer the aqueous solution to a large separatory funnel.
 - Perform liquid-liquid extraction three times with 1 L of petroleum ether to remove nonpolar compounds. Discard the petroleum ether fractions.
 - Subsequently, extract the aqueous layer three times with 1 L of dichloromethane[1].
 - Combine the dichloromethane fractions.
- Final Concentration: Concentrate the combined dichloromethane fraction under reduced pressure using a rotary evaporator to yield the dichloromethane fraction (approximately 16 g), which is enriched in physalins, including **Isophysalin G**[1].

Purification of Isophysalin G

2.1. Silica Gel Column Chromatography

Materials and Reagents:

- Dichloromethane fraction from the extraction step
- Silica gel (100-200 mesh)
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH)
- Glass chromatography column
- Fraction collector
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)

Procedure:



Column Packing:

- Prepare a slurry of silica gel in dichloromethane.
- Pack the chromatography column with the slurry, ensuring no air bubbles are trapped.
- Allow the silica gel to settle, and then add a layer of sand on top to protect the stationary phase.

· Sample Loading:

- Dissolve the dichloromethane fraction in a minimal amount of dichloromethane.
- Carefully load the sample onto the top of the silica gel column.

• Elution:

- Elute the column with a gradient of increasing polarity, starting with 100% dichloromethane
 and gradually increasing the proportion of methanol. A suggested gradient is as follows:
 - 100% CH₂Cl₂
 - 99:1 CH₂Cl₂:MeOH
 - 98:2 CH₂Cl₂:MeOH
 - 95:5 CH₂Cl₂:MeOH
 - 90:10 CH₂Cl₂:MeOH
- Fraction Collection and Analysis:
 - Collect fractions of a consistent volume.
 - Monitor the separation by spotting fractions onto TLC plates and developing them in a suitable solvent system (e.g., 95:5 CH₂Cl₂:MeOH).
 - Visualize the spots under UV light (254 nm).



- Combine the fractions containing the compound with the Rf value corresponding to Isophysalin G.
- Concentration: Concentrate the combined fractions containing Isophysalin G under reduced pressure.
- 2.2. Preparative High-Performance Liquid Chromatography (HPLC)

Materials and Reagents:

- Partially purified **Isophysalin G** fraction from column chromatography
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water (HPLC grade)
- Preparative HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 x 10 mm, 5 μm)

Procedure:

- Sample Preparation: Dissolve the **Isophysalin G**-enriched fraction from the previous step in the initial mobile phase solvent mixture. Filter the sample through a 0.45 μm syringe filter before injection.
- HPLC Conditions:
 - Column: Reversed-phase C18 (e.g., 250 x 10 mm, 5 μm)
 - Mobile Phase A: Deionized water
 - Mobile Phase B: Acetonitrile or a mixture of Acetonitrile and Methanol (e.g., 7:3, v/v)
 - Gradient Program: A linear gradient from 30% B to 70% B over 40 minutes is a good starting point for method development.



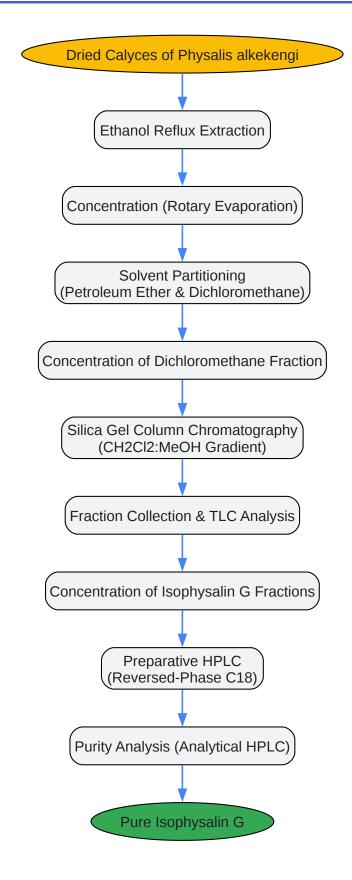
Flow Rate: 2-4 mL/min

Detection Wavelength: 220-230 nm

- Injection Volume: Dependent on the concentration of the sample and the column capacity.
- Fraction Collection: Collect the peak corresponding to **Isophysalin G** based on its retention time, which should be determined from analytical HPLC runs.
- Purity Analysis and Final Product Preparation:
 - Analyze the collected fraction for purity using analytical HPLC.
 - Combine the pure fractions and remove the solvent under reduced pressure to obtain pure Isophysalin G.
 - Lyophilize the final product to obtain a stable powder.

Mandatory Visualization Experimental Workflow



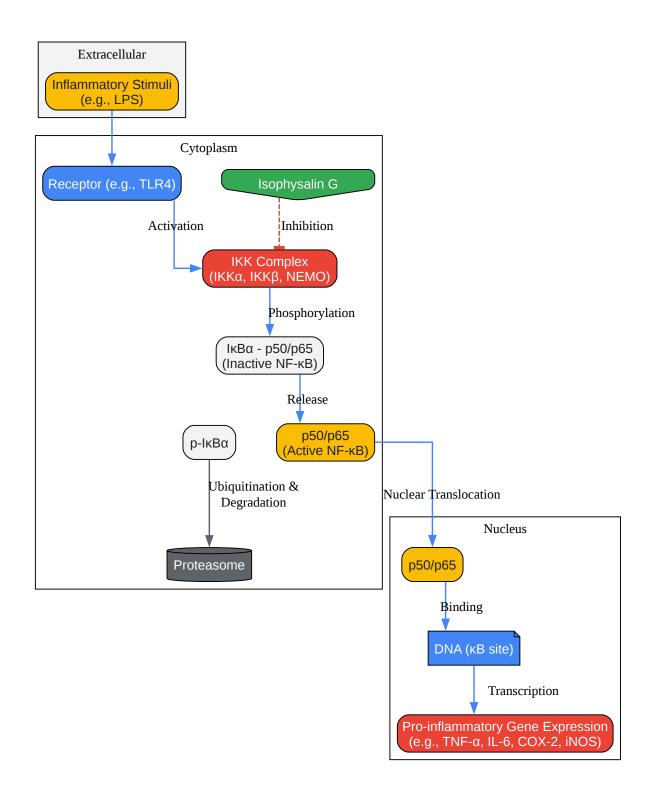


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Caption: Experimental workflow for the extraction and purification of **Isophysalin G**.



Inhibition of NF-кВ Signaling Pathway by Isophysalin G



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Caption: Mechanism of **Isophysalin G**'s anti-inflammatory action via NF-kB pathway inhibition.

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References

- 1. Physalis alkekengi var. franchetii Extracts Exert Antitumor Effects on Non-Small Cell Lung Cancer and Multiple Myeloma by Inhibiting STAT3 Signaling PMC [pmc.ncbi.nlm.nih.gov]
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